

Unearthing Fichtelite: A Technical Chronicle of Its Discovery and Characterization

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This technical guide provides an in-depth exploration of the historical discovery, naming, and scientific characterization of the rare organic mineral, **Fichtelite**. Tailored for researchers, scientists, and professionals in drug development, this document details the seminal 19th-century analytical techniques employed in its initial studies, presents its physicochemical properties in a structured format, and illustrates the chronological workflow of its identification.

Historical Discovery and Nomenclature

Fichtelite was first described in 1841 by C. Bromeis.[1][2][3][4] The mineral was discovered within fossilized pine wood extracted from a peat bog in the Fichtelgebirge mountains of Bavaria, Germany.[1][2][3][4][5] In honor of its type locality, Bromeis named the mineral "**Fichtelite**."[1][5][6] This organic mineral is chemically identified as a cyclic hydrocarbon, specifically dimethyl-isopropyl-perhydrophenanthrene.[2][3][4]

Physicochemical and Crystallographic Data

Fichtelite is a colorless, white, or pale yellow mineral known for its soft texture and greasy luster.[1][2][5] It is exceptionally soft, registering a Mohs hardness of 1, equivalent to talc.[2][3] [4] The mineral crystallizes in the monoclinic system.[1][2][3] Comprehensive quantitative data are summarized below.



Property	Value
Chemical Formula	C19H34
IMA Status	Grandfathered (First described prior to 1959)
Crystal System	Monoclinic
Crystal Class	Sphenoidal (2)
Space Group	P2 ₁
Cell Parameters	a = 10.7 Å, b = 7.45 Å, c = 10.82 Å; β = 105.85°
Unit Cell Volume	829.72 ų (Calculated)
Mohs Hardness	1
Specific Gravity	0.631 g/cm³ (Calculated), 1.032 g/cm³ (Measured)
Luster	Greasy
Color	Colorless, white, pale yellow
Transparency	Transparent
Cleavage	Good on {001} and {100}
Optical Properties	Biaxial
Melting Point	44.2 °C – 45.0 °C
Elemental Composition	Carbon (C): 86.94%, Hydrogen (H): 13.057%

Historical Experimental Protocols

The initial characterization of **Fichtelite** in 1841 would have relied on the established analytical techniques of the era. While the original publication by Bromeis lacks detailed modern experimental sections, the protocols can be reconstructed based on the common scientific practices of the mid-19th century.

Elemental Composition Analysis (Combustion Analysis)



The empirical formula of **Fichtelite** was likely determined using the combustion analysis method, refined by Justus von Liebig in 1831.

- Sample Preparation: A precisely weighed sample of pure Fichtelite was placed in a combustion tube.
- Combustion: The sample was heated in the presence of an oxidizing agent, such as copper(II) oxide, to ensure complete combustion into carbon dioxide (CO₂) and water (H₂O).
- Product Absorption: The resultant gases were passed through a series of absorption tubes.
 One set of tubes contained a desiccant (e.g., calcium chloride) to absorb the water, and another set contained a strong base (e.g., potassium hydroxide) to absorb the carbon dioxide.
- Gravimetric Measurement: The absorption tubes were weighed before and after the
 experiment. The change in mass corresponded to the amounts of water and carbon dioxide
 produced.
- Calculation: From the masses of water and carbon dioxide, the masses of hydrogen and carbon in the original sample were calculated. This allowed for the determination of the empirical formula of the hydrocarbon.

Crystallographic Analysis (Goniometry)

The monoclinic crystal system of **Fichtelite** was determined through the measurement of its interfacial angles using a reflecting goniometer, an instrument developed by William Hyde Wollaston in 1809.

- Crystal Mounting: A suitable **Fichtelite** crystal with well-formed faces was mounted on the goniometer's axis using a wax or cement.
- Alignment: The crystal was carefully oriented so that an edge between two faces was parallel
 to the axis of rotation of the instrument's graduated circle.
- Measurement: A distant light source was directed at the crystal. The instrument's telescope
 was positioned to receive the reflection from the first crystal face. The crystal was then



rotated until the reflection from the second face appeared in the same position in the telescope.

Angle Determination: The angle of rotation, read from the graduated circle, corresponded to
the angle between the normals of the two crystal faces. This process was repeated for all
accessible faces to determine the crystal's symmetry and axial ratios.

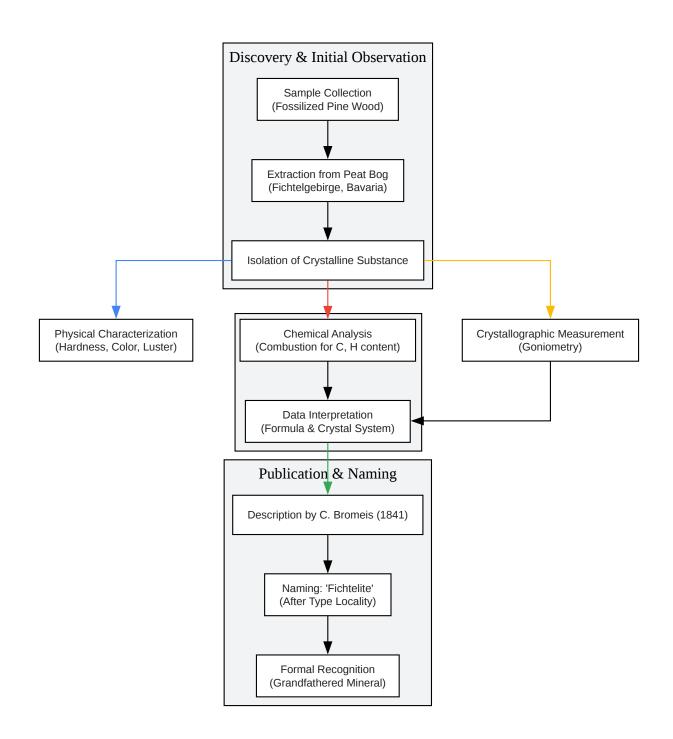
Physical Property Determination

- Hardness: Determined by scratch tests against a set of standard minerals according to the Mohs scale of hardness.
- Specific Gravity: Calculated by measuring the mineral's weight in air and then its weight when submerged in water.
- Optical Properties: Basic properties such as color, luster, and transparency were determined by visual inspection.

Visualization of the Discovery and Naming Workflow

The following diagram illustrates the logical progression of the discovery and formal classification of **Fichtelite**.





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Workflow of Fichtelite's discovery and naming.



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